

Technical Support Center: Reducing Artifacts in Technetium-99m SPECT Imaging

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Compound of Interest

Compound Name: *Technetium-99*

Cat. No.: *B083966*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify, understand, and reduce artifacts in **Technetium-99m** (Tc-99m) Single Photon Emission Computed Tomography (SPECT) imaging.

Troubleshooting Guides

This section provides a systematic approach to troubleshooting common artifacts encountered during Tc-99m SPECT imaging. Each guide outlines the appearance of the artifact, its potential causes, and recommended solutions.

Issue 1: "Cold Spots" or Areas of Artificially Reduced Tracer Uptake

Appearance: Unexpected areas of decreased signal intensity in the reconstructed image that do not correspond to known anatomy or pathology.

Potential Causes & Solutions:

Cause	Description	Solution
Patient Motion	Movement of the patient during image acquisition is a frequent cause of artifacts.[1][2] This can be abrupt or gradual, leading to misregistration of data and blurring.[1]	- Ensure the patient is comfortable and well-instructed before the scan.[1] - Use immobilization devices when necessary. - Employ motion correction software during image processing.[1] - If motion is significant, re-acquisition of the data may be necessary.[1]
Soft Tissue Attenuation	Photons emitted from the tracer are absorbed or scattered by overlying soft tissues (e.g., breast tissue, diaphragm), reducing the number of photons reaching the detector.[1][3] This is a very common source of artifacts in SPECT imaging.[1]	- Utilize attenuation correction techniques, such as those using a CT-based attenuation map.[1] - Acquire images in different patient positions (e.g., prone in addition to supine) to differentiate attenuation from true defects.[4]
Instrumentation Malfunction	A defective photomultiplier tube (PMT) or a damaged collimator can lead to localized areas of decreased counts.[5]	- Perform regular quality control checks, including intrinsic and extrinsic uniformity tests.[6][7] - Inspect collimators for any signs of damage.[7]
Incorrect Energy Window	Setting an incorrect energy window can result in the rejection of valid photons, leading to reduced counts.	- Ensure the energy window is centered on the 140 keV photopeak of Tc-99m with an appropriate width (e.g., 15-20%).[6]

Issue 2: "Hot Spots" or Areas of Artificially Increased Tracer Uptake

Appearance: Focal areas of high signal intensity that are not physiologically plausible.

Potential Causes & Solutions:

Cause	Description	Solution
Radiopharmaceutical Extravasation	Leakage of the radiopharmaceutical at the injection site can lead to a "hot spot" that may obscure underlying anatomy.[3][8]	- Use proper injection techniques to minimize extravasation. - If extravasation occurs, it should be noted, and the injection site may need to be shielded or excluded from the field of view if possible.[3]
Contamination	External contamination of the patient's skin or clothing with the radiopharmaceutical can create artificial hot spots.[3] Urine contamination is a common example.[3]	- Carefully check for and remove any external contamination before imaging. [3] - If contamination is suspected, decontaminate the area and re-image if necessary.
Reconstruction Artifacts	Certain reconstruction algorithms, particularly filtered back-projection, can produce "star" artifacts or streaks emanating from areas of high activity.[9][10]	- Utilize iterative reconstruction algorithms (e.g., OSEM) which are less prone to such artifacts.[2] - Apply appropriate filters during reconstruction to suppress noise and artifacts. [10]

Issue 3: Image Distortion or Loss of Resolution

Appearance: The reconstructed images appear blurry, distorted, or lack fine detail.

Potential Causes & Solutions:

Cause	Description	Solution
Center of Rotation (COR) Error	An inaccurate COR calibration causes a misalignment of the projection data during reconstruction, leading to a loss of resolution and "tuning fork" artifacts.[4][6]	- Perform regular COR calibration as part of the quality control protocol.[6][11] The misalignment should not exceed 0.5 pixels.[6]
Incorrect Reconstruction Filter	The choice of reconstruction filter significantly impacts image quality.[10] An inappropriate filter can either oversmooth the data, losing detail, or introduce noise.	- Select a reconstruction filter and cutoff frequency that are appropriate for the specific imaging task and count statistics.
Patient-to-Detector Distance	Increased distance between the patient and the gamma camera detectors leads to a degradation of spatial resolution.[12]	- Position the detectors as close to the patient as possible throughout the acquisition.[12]
Incorrect Collimator	Using a collimator that is not appropriate for the energy of Tc-99m (e.g., a medium- or high-energy collimator) will result in poor image quality.[5]	- Always use a low-energy, high-resolution (LEHR) or low-energy, all-purpose (LEAP) collimator for Tc-99m imaging.

Frequently Asked Questions (FAQs)

Q1: What are the most common types of artifacts in Tc-99m SPECT imaging?

A1: The most frequently encountered artifacts are related to patient motion and soft tissue attenuation.[1] Other common artifacts stem from instrumentation issues (like non-uniformity and center of rotation errors), and errors during image processing and reconstruction.[4]

Q2: How often should quality control (QC) procedures be performed?

A2: The frequency of QC tests varies. Key procedures and their recommended frequencies are summarized in the table below.[\[6\]](#)[\[7\]](#)

QC Test	Recommended Frequency	Purpose
Energy Peaking	Daily	To ensure the camera is detecting photons of the correct energy. [6]
Uniformity (Intrinsic/Extrinsic)	Daily or Weekly	To check for variations in the detector's response to a uniform source of radiation. [6] [7]
Center of Rotation (COR)	Weekly or Monthly	To verify the alignment of the detector's electronic matrix with the axis of rotation. [11]
Spatial Resolution/Linearity	Weekly or Quarterly	To assess the system's ability to distinguish between small objects and to produce straight lines. [6]

Q3: What is the "star" artifact and how can it be minimized?

A3: The "star" or "streak" artifact is commonly seen with filtered back-projection (FBP) reconstruction algorithms, especially in images with high-contrast objects.[\[10\]](#) It appears as lines radiating from areas of intense tracer uptake. This can be minimized by using iterative reconstruction methods like Ordered Subsets Expectation Maximization (OSEM), which more accurately model the imaging process and are less prone to such artifacts.[\[2\]](#)

Q4: Can patient-related factors other than motion affect image quality?

A4: Yes, several other patient-related factors can introduce artifacts. These include the presence of metallic implants (which can cause significant attenuation), internal or external radiopharmaceutical contamination, and physiological tracer uptake in non-target organs that is close to the region of interest.[\[3\]](#)[\[8\]](#)

Experimental Protocols

Protocol 1: Daily Uniformity and Energy Peaking QC

Objective: To verify the correct energy peak and uniform response of the gamma camera detector.

Methodology:

- Energy Peaking:
 - Use a Tc-99m point source.
 - Acquire an energy spectrum.
 - Verify that the photopeak is centered at 140 keV.
 - Adjust the energy window as needed. It is recommended to use a window of no greater than 20%.[\[6\]](#)
- Extrinsic Uniformity:
 - Place a Co-57 sheet source with a known activity on the detector head with the collimator in place.
 - Acquire a high-count flood image (typically 3-5 million counts for a 64x64 matrix).
 - Visually inspect the image for any non-uniformities.
 - Analyze the image quantitatively to ensure that uniformity specifications are within the manufacturer's recommended limits.

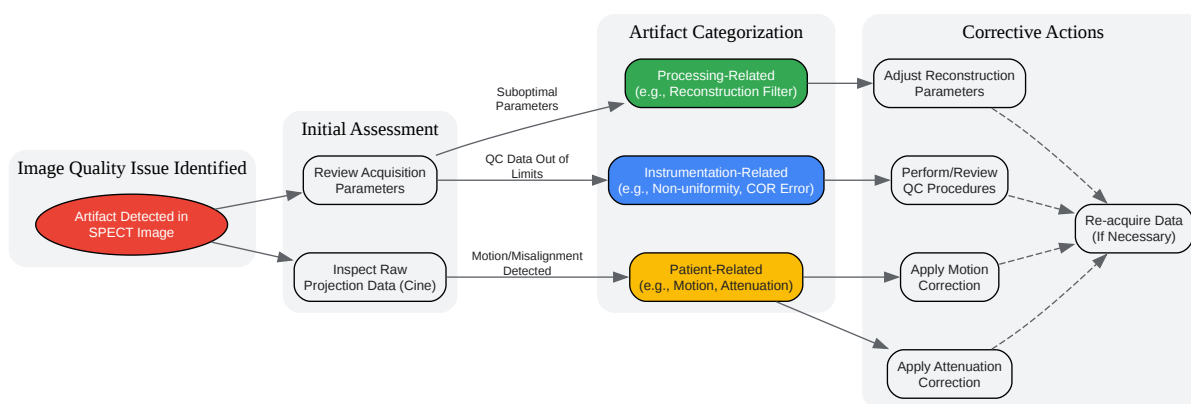
Protocol 2: Center of Rotation (COR) Calibration

Objective: To ensure the accurate alignment of the center of the electronic matrix with the mechanical axis of rotation.

Methodology:

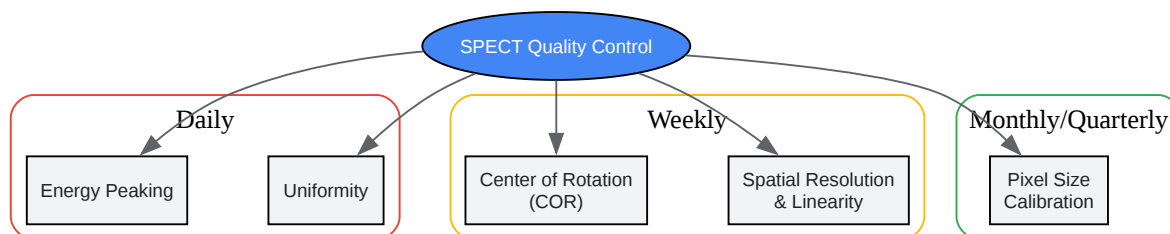
- Secure a Tc-99m point source off-center in the field of view.[6]
- Perform a complete 360° SPECT acquisition with the same parameters used for clinical studies.
- The analysis software will calculate the deviation between the electronic and mechanical centers of rotation.
- The deviation in both the x and y directions should be less than 0.5 pixels.[6]
- If the deviation exceeds this limit, a correction must be applied and the test repeated.

Visualizations



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Caption: A logical workflow for troubleshooting artifacts in SPECT imaging.



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Caption: Recommended schedule for key SPECT quality control procedures.

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